

"Mes-peg2-CH2-T-butyl ester" synthesis protocol

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Compound of Interest

Compound Name: Mes-peg2-CH2-T-butyl ester

Cat. No.: B15602164

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An In-depth Technical Guide to the Synthesis of Mes-peg2-CH2-T-butyl ester

This guide provides a comprehensive overview of a proposed synthetic route for **Mes-peg2-CH2-T-butyl ester**, a bifunctional linker molecule commonly utilized in the field of drug development and chemical biology. The protocol is designed for researchers, scientists, and professionals in the drug development industry.

Synthetic Strategy Overview

The synthesis of **Mes-peg2-CH2-T-butyl ester** is proposed as a two-step process. The first step involves the synthesis of the precursor alcohol, tert-butyl 2-(2-(2-hydroxyethoxy)ethoxy)acetate, via a Williamson ether synthesis by alkylating diethylene glycol with tert-butyl bromoacetate. The second step is the mesylation of the terminal hydroxyl group of the precursor alcohol using methanesulfonyl chloride in the presence of a tertiary amine base. This strategy allows for the efficient and targeted synthesis of the final product.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the proposed synthesis.

Step	Reaction	Reactants	Reagents	Solvent	Reaction Time (h)	Temperature (°C)	Yield (%)
1	Alkylation	Diethylene glycol, tert-Butyl bromoacetate	Sodium hydride (NaH)	Tetrahydrofuran (THF)	12-18	Room Temperature	60-70 (Estimated)
2	Mesylation	tert-Butyl 2-(2-hydroxyethoxy)ethoxyacetate	Methane sulfonyl chloride (MsCl), Triethylamine (TEA)	Dichloromethane (DCM)	2-4	0 to Room Temperature	>95[1]

Experimental Protocols

Step 1: Synthesis of tert-Butyl 2-(2-hydroxyethoxy)ethoxyacetate

This protocol describes the alkylation of diethylene glycol to form the precursor alcohol.

Materials:

- Diethylene glycol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- tert-Butyl bromoacetate[2]
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH4Cl) solution
- Brine (saturated aqueous NaCl solution)

- Anhydrous sodium sulfate (Na₂SO₄)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add a stirred solution of diethylene glycol (2 equivalents) in anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride (1.1 equivalents) portion-wise to the solution.
- Allow the mixture to warm to room temperature and stir for 1 hour.
- Cool the reaction mixture back to 0 °C and add tert-butyl bromoacetate (1 equivalent) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous NH₄Cl solution.
- Extract the aqueous layer with ethyl acetate (3 x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes) to yield tert-butyl 2-(2-(2-hydroxyethoxy)ethoxy)acetate as a colorless oil.

Step 2: Synthesis of Mes-peg2-CH2-T-butyl ester (Mesylation)

This protocol details the conversion of the precursor alcohol to the final mesylated product.[\[1\]](#) [\[3\]](#)[\[4\]](#)

Materials:

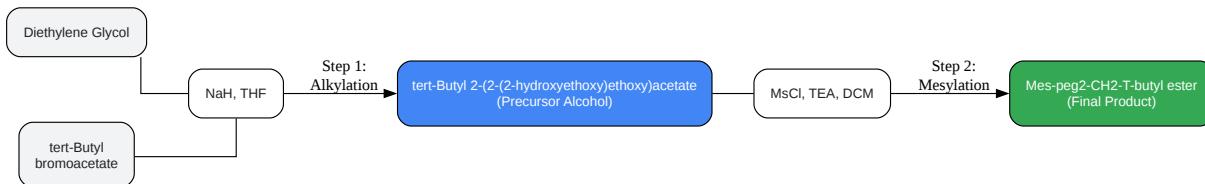
- tert-Butyl 2-(2-(2-hydroxyethoxy)ethoxy)acetate
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA)
- Methanesulfonyl chloride (MsCl)
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve the alcohol (1 equivalent) in anhydrous DCM (10 volumes) in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine (1.5 equivalents) to the solution.[\[3\]](#)
- Add methanesulfonyl chloride (1.2 equivalents) dropwise to the stirred solution.[\[3\]](#)
- Stir the reaction mixture at 0 °C for 2-4 hours.[\[3\]](#) If the reaction has not proceeded to completion as monitored by TLC, the reaction can be allowed to warm to room temperature and stirred for an additional 2 hours.[\[3\]](#)
- Upon completion, dilute the reaction mixture with deionized water.

- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers and wash successively with deionized water and brine.[3]
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to afford the desired product, **Mes-peg2-CH₂-T-butyl ester**. The product can be further purified by column chromatography if necessary.

Synthesis Workflow Diagram



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Caption: Synthetic scheme for **Mes-peg2-CH₂-T-butyl ester**.

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